

Ethyl 2-ethylhexanoate chemical properties and structure

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Compound of Interest

Compound Name: Ethyl 2-ethylhexanoate

Cat. No.: B156873

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An In-depth Technical Guide on Ethyl 2-Ethylhexanoate

This guide provides a comprehensive overview of the chemical properties and structure of **ethyl 2-ethylhexanoate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Ethyl 2-ethylhexanoate is a fatty acid ester known for its characteristic fruity aroma.^[1] It is recognized as a flavoring agent in the food industry and as a fragrance ingredient.^[1]

- IUPAC Name: **ethyl 2-ethylhexanoate**^[1]
- Synonyms: Ethyl 2-ethylcaproate, Hexanoic acid, 2-ethyl-, ethyl ester^[1]
- Molecular Formula: $C_{10}H_{20}O_2$ ^{[1][2]}
- CAS Number: 2983-37-1^[1]

The structure of **ethyl 2-ethylhexanoate** consists of a hexanoic acid backbone with an ethyl group at the second carbon position, and an ethyl ester group.

Caption: Chemical structure of **Ethyl 2-ethylhexanoate**.

Physicochemical Properties

A summary of the key physicochemical properties of **ethyl 2-ethylhexanoate** is presented in the table below.

Property	Value	Reference
Molecular Weight	172.26 g/mol	[1][2]
Appearance	Clear to pale yellow liquid with a fruity tropical aroma	[1]
Boiling Point	196 °C	[3]
Melting Point	-63.5 °C (estimate)	[3]
Density	0.872 g/cm ³	[3]
Flash Point	71 °C	[3]
Vapor Pressure	1.3 hPa at 25 °C	[3]
Refractive Index	1.4123	[3]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol	[3]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis and analysis of **ethyl 2-ethylhexanoate** are not readily available in the public domain. However, general methodologies for the synthesis of related esters and the analytical techniques used for their characterization can be described.

Synthesis:

The synthesis of **ethyl 2-ethylhexanoate** would typically involve the Fischer esterification of 2-ethylhexanoic acid with ethanol in the presence of an acid catalyst, such as sulfuric acid. The reaction involves heating the mixture and removing the water formed to drive the equilibrium towards the product.

A general procedure for the synthesis of a related compound, manganese 2-ethylhexanoate, involves heating 2-ethylhexanoic acid with an alkali solution and then adding a divalent manganese salt solution.^[4] While not a direct synthesis of the ethyl ester, this illustrates a common method for derivatizing 2-ethylhexanoic acid.

Analytical Methods:

Gas chromatography (GC) is a suitable technique for the analysis of volatile compounds like **ethyl 2-ethylhexanoate**. A typical GC method would involve:

- Instrumentation: Gas chromatograph with a Flame Ionization Detector (FID).
- Column: A nonpolar or medium-polarity capillary column (e.g., HP-5).
- Carrier Gas: Helium or Nitrogen.
- Temperatures: Injector and detector temperatures would typically be set around 250 °C and 300 °C, respectively. The oven temperature would be programmed to ramp from a low initial temperature to a final temperature to ensure good separation of components.

For the analysis of the parent acid, 2-ethylhexanoic acid, in various matrices, GC coupled with mass spectrometry (GC-MS) is often employed. High-performance liquid chromatography (HPLC) can also be utilized for the analysis of non-volatile impurities.^[5]

Applications and Relevance in Drug Development

Ethyl 2-ethylhexanoate itself is primarily used in the food and fragrance industries.^[1]

However, the parent carboxylic acid, 2-ethylhexanoic acid, and its derivatives have broader applications. Metal salts of 2-ethylhexanoic acid, known as metal 2-ethylhexanoates, are used as catalysts in polymerization and oxidation reactions.^{[6][7]}

In the pharmaceutical context, 2-ethylhexanoic acid has been identified as a potential impurity in some drug formulations. For instance, it can be a co-precipitate with potassium clavulanate, an active pharmaceutical ingredient.^[8] Therefore, validated analytical methods for its detection and quantification are important for quality control in drug manufacturing.

Safety Information

While a detailed toxicological profile for **ethyl 2-ethylhexanoate** is not extensively documented in the provided search results, the safety of the parent compound, 2-ethylhexanoic acid, is of note. 2-Ethylhexanoic acid is classified as a reproductive toxicant.[9] Safety data sheets for related compounds emphasize the need for proper handling, including the use of personal protective equipment and adequate ventilation.[9][10][11]

This technical guide provides a summary of the core chemical properties and structural information for **ethyl 2-ethylhexanoate** based on currently available data. For specific experimental protocols and in-depth safety assessments, further focused literature and database searches are recommended.

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